

Application Notes and Protocols for ANT2681

Stock Solution Preparation with DMSO

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Compound of Interest

Compound Name: ANT2681
Cat. No.: B15566183

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Introduction

ANT2681 is a potent, specific, and competitive inhibitor of metallo- β -lactamases (MBLs), with notable activity against New Delhi metallo- β -lactamase-1 (NDM-1).^{[1][2][3]} These enzymes are a primary cause of carbapenem resistance in Gram-negative bacteria, posing a significant threat to public health. **ANT2681** is being developed in combination with β -lactam antibiotics, such as meropenem, to restore their efficacy against MBL-producing resistant strains.^{[1][2][3]} ^[4] The mechanism of action involves the interaction of **ANT2681** with the dinuclear zinc ion cluster at the active site of MBLs, thereby preventing the hydrolysis of the β -lactam antibiotic.^[4] This document provides detailed protocols for the preparation of **ANT2681** stock solutions using dimethyl sulfoxide (DMSO) for in vitro research applications.

Data Presentation

A summary of the key quantitative data for **ANT2681** is provided in the table below for easy reference.

Parameter	Value	Reference
Chemical Formula	C ₁₂ H ₁₂ F ₂ N ₈ O ₄ S ₂	
Molecular Weight	434.40 g/mol	
Mechanism of Action	Competitive Inhibitor of Metallo-β-Lactamases (MBLs)	[1][2][3]
Target	Dinuclear zinc ion cluster in the MBL active site	[4]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[5][6][7]
Recommended Stock Concentration	10 mM	[5][6][7][8]
Maximum Final DMSO Concentration in Assays	< 0.5% (v/v), ideally ≤ 0.1% (v/v)	[9][10]
Storage of Stock Solution	-20°C or -80°C, protected from light and moisture	[9][11]

Experimental Protocols

Materials

- **ANT2681** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile filter tips

Protocol for Preparation of a 10 mM ANT2681 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ANT2681** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

- Pre-weighing Preparation: Before handling **ANT2681** and DMSO, ensure you are wearing appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves. All procedures should be performed in a chemical fume hood.
- Weighing **ANT2681**:
 - Tare a sterile, dry microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **ANT2681** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.344 mg of **ANT2681**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 434.40 \text{ g/mol} = 0.004344 \text{ g} = 4.344 \text{ mg}$
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **ANT2681** powder. To prepare a 10 mM solution with 4.344 mg of **ANT2681**, add 1 mL of DMSO.
 - For smaller amounts, it is recommended to dissolve the entire contents of the vial to avoid inaccuracies from weighing very small quantities.[\[12\]](#)
- Solubilization:
 - Cap the tube securely.

- Vortex the solution thoroughly until the **ANT2681** powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber or foil-wrapped microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C, protected from light and moisture.[\[9\]](#)[\[11\]](#)

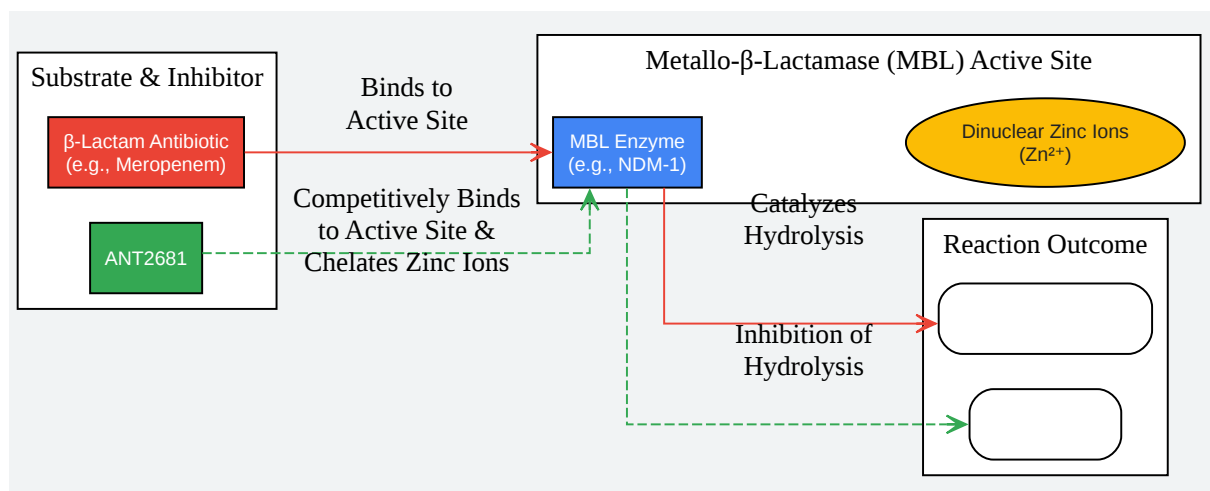
Preparation of Working Solutions

When preparing working solutions for cell-based assays or other aqueous experimental systems, it is crucial to minimize the final concentration of DMSO to avoid solvent-induced toxicity.[\[5\]](#)[\[10\]](#)

- Serial Dilution: It is recommended to perform serial dilutions of the 10 mM DMSO stock solution in DMSO to achieve an intermediate concentration before the final dilution into the aqueous buffer or cell culture medium. This gradual dilution helps to prevent precipitation of the compound.
- Final Dilution: Add the final DMSO-diluted **ANT2681** to the aqueous solution dropwise while gently vortexing or mixing to ensure rapid and uniform dispersion.
- Final DMSO Concentration: The final concentration of DMSO in the assay should be kept below 0.5% (v/v), and ideally at or below 0.1% (v/v).[\[9\]](#)[\[10\]](#) Always include a vehicle control (containing the same final concentration of DMSO without **ANT2681**) in your experiments to account for any effects of the solvent.

Mandatory Visualization

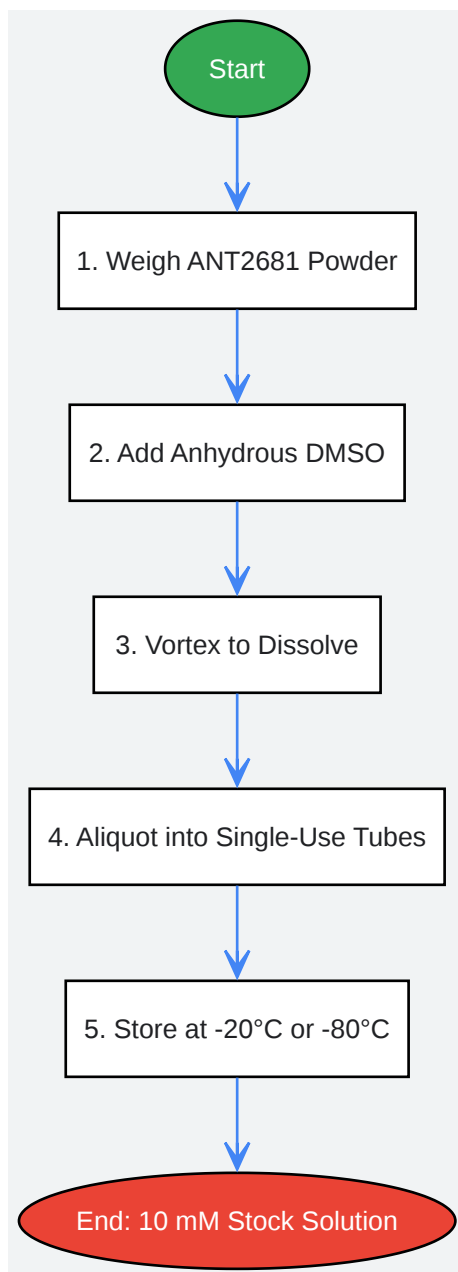
ANT2681 Signaling Pathway: Inhibition of Metallo- β -Lactamase



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Caption: **ANT2681** competitively inhibits MBLs by binding to the active site.

Experimental Workflow: ANT2681 Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **ANT2681** stock solution in DMSO.

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